

Essential Safety and Operational Guide for Handling 4-tert-Butylanisole

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	4-tert-Butylanisole	
Cat. No.:	B1294814	Get Quote

This guide provides immediate, essential safety and logistical information for the handling and disposal of **4-tert-Butylanisole**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

Quantitative Data Summary

For quick reference, the following table summarizes key physical and safety data for **4-tert-Butylanisole**.

Property	Value	Source(s)
CAS Number	5396-38-3	[1]
Molecular Formula	C11H16O	[2]
Molecular Weight	164.24 g/mol	
Appearance	Clear Liquid	[1]
Density	0.938 g/mL at 25 °C	
Flash Point	94 °C / 201.2 °F	[1]
Storage Class	10 - Combustible liquids	
Water Hazard Class (WGK)	3 (Highly hazardous to water)	



Check Availability & Pricing

Personal Protective Equipment (PPE)

When handling **4-tert-Butylanisole**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

- Eye and Face Protection: Wear safety glasses with side-shields or chemical safety goggles. [1]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A standard laboratory coat should be worn.[1] Ensure that skin
 exposure is avoided by wearing appropriate protective clothing.[1]
- Respiratory Protection: In well-ventilated areas, respiratory protection may not be required.
 [1] However, if ventilation is inadequate or there is a risk of inhaling mists or vapors, use a NIOSH-approved multi-purpose combination respirator cartridge or a dust mask.

Operational Plan: From Handling to Disposal

This section outlines the procedural, step-by-step guidance for the safe handling and disposal of **4-tert-Butylanisole**.

Pre-Handling Preparations

- Consult the Safety Data Sheet (SDS): Before beginning any work, thoroughly review the SDS for **4-tert-Butylanisole**.
- Ensure Proper Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood, to minimize the inhalation of vapors or mists.[4]
- Assemble PPE: Put on all required personal protective equipment as detailed above.
- Prepare Spill Kit: Have a spill kit readily available containing an inert absorbent material such as sand, silica gel, or universal binder.[1]

Safe Handling Procedures

Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes.[1]



- Prevent Inhalation: Do not breathe in any mist, vapors, or spray that may be generated.[1]
- Heat and Ignition Sources: Keep the chemical away from heat, sparks, and open flames as it
 is a combustible liquid.[1]
- Incompatible Materials: Store and handle away from strong oxidizing agents.[1]

Disposal Protocol

Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste and must consult local, regional, and national regulations for complete and accurate classification.[1]

- Waste Collection:
 - Liquid Waste: Collect any waste 4-tert-Butylanisole and contaminated solutions in a dedicated, properly labeled, and sealed container for chemical waste.
 - Solid Waste: For spills, soak up the material with an inert absorbent (e.g., sand, silica gel)
 and place it into a suitable, closed container for disposal.[1][4]
- Container Labeling: Clearly label the waste container with "Hazardous Waste" and the full chemical name: "4-tert-Butylanisole".
- Storage: Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials.
- Arrangement for Disposal: Contact your institution's Environmental Health and Safety (EHS)
 office or a licensed chemical waste disposal company to arrange for proper disposal in
 accordance with all applicable regulations.

Emergency and First Aid Procedures

Immediate action is crucial in the event of an exposure.

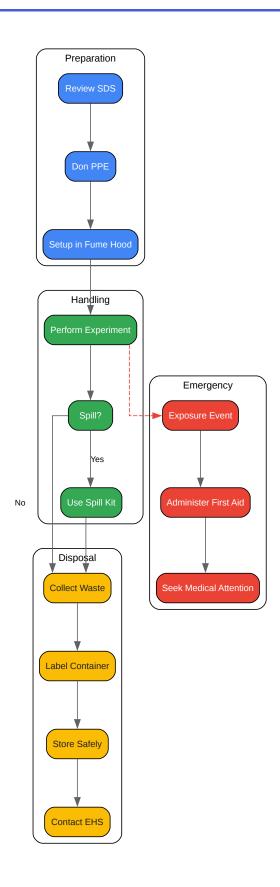


Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops or persists.[1]
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [1]
Ingestion	Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterward. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **4-tert-Butylanisole**.





Click to download full resolution via product page

Caption: Workflow for safe handling of 4-tert-Butylanisole.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. fishersci.com [fishersci.com]
- 2. 4-TERT-BUTYLANISOLE | 5396-38-3 [chemicalbook.com]
- 3. 4-tert-Butylanisole 97 5396-38-3 [sigmaaldrich.com]
- 4. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 4-tert-Butylanisole]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1294814#personal-protective-equipment-for-handling-4-tert-butylanisole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com